

Application Notes and Protocols: Preparation of MT-DADMe-ImmA Stock Solution in DMSO

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Compound of Interest

Compound Name: MT-DADMe-ImmA

Cat. No.: B15585429

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Introduction

MT-DADMe-ImmA (Methylthio-DADMe-Immucillin-A) is a potent inhibitor of human 5'-methylthioadenosine phosphorylase (MTAP), an enzyme involved in the salvage of adenine and methionine.^{[1][2][3][4]} MTAP is deleted in a variety of cancers, making it a target for selective cancer therapy.^{[1][4]} Proper preparation of **MT-DADMe-ImmA** stock solutions is critical for accurate and reproducible experimental results in both in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **MT-DADMe-ImmA** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

A summary of the key physical and chemical properties of **MT-DADMe-ImmA** is provided in the table below for easy reference.

Property	Value	Source(s)
Synonyms	MTDIA, Methylthio-DADMe-Immucillin A	[1][2][5]
CAS Number	653592-04-2	[1][2][3][5][6][7][8]
Molecular Formula	C ₁₃ H ₁₉ N ₅ OS	[3][5][6][7][8]
Molecular Weight	293.4 g/mol	[1][5]
Appearance	White to off-white solid	[1][2]
Solubility in DMSO	≥ 10-100 mg/mL	[1][5][6]
Storage of Solid	-20°C for up to 3 years	[2][6]
Stock Solution Storage	-20°C for 1 month; -80°C for 6 months	[1][3]

Experimental Protocol: Preparation of a 10 mM MT-DADMe-ImmA Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MT-DADMe-ImmA** in DMSO. This concentration is a common starting point for serial dilutions for in vitro assays.

Materials:

- **MT-DADMe-ImmA** (solid)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator (optional)

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-weighing Preparation: Before opening the vial of **MT-DADMe-ImmA**, allow it to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Weighing the Compound: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **MT-DADMe-ImmA**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.934 mg of **MT-DADMe-ImmA** (Calculation: $293.4 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.002934 \text{ g} = 2.934 \text{ mg}$).
- Solvent Addition: Add the calculated volume of DMSO to the microcentrifuge tube containing the **MT-DADMe-ImmA**. To prepare 1 mL of a 10 mM stock solution, add 1 mL of DMSO. It is recommended to use anhydrous or newly opened DMSO as it is hygroscopic, and water absorption can affect solubility.[\[1\]](#)
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, sonication in a water bath for 5-10 minutes or gentle warming in a water bath (37°C) can be used to aid dissolution.[\[1\]](#)[\[6\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[3\]](#)

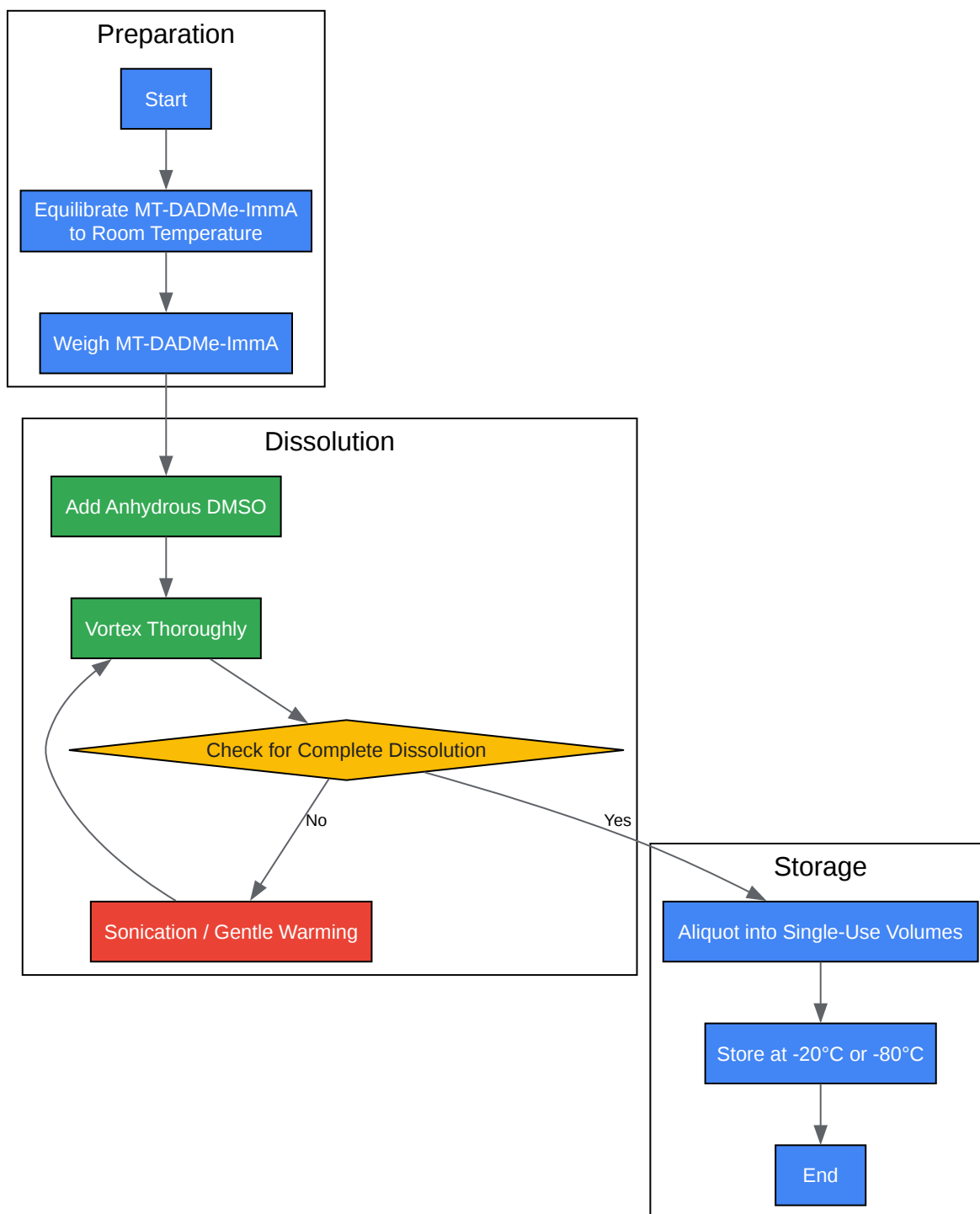
Safety Precautions:

- Always handle **MT-DADMe-ImmA** in a well-ventilated area or a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- Refer to the Material Safety Data Sheet (MSDS) for detailed safety information.

Diagrams

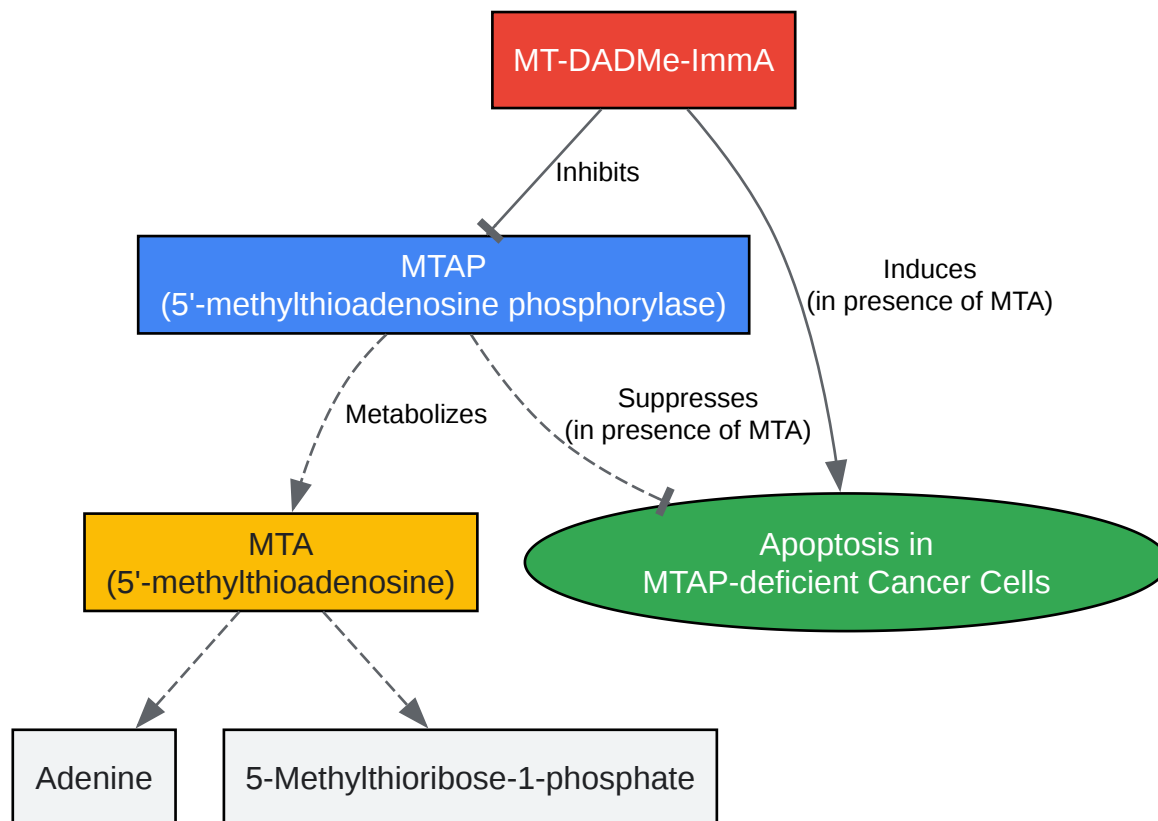
Workflow for MT-DADMe-ImmA Stock Solution Preparation



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Caption: Workflow for the preparation of an **MT-DADMe-ImmA** stock solution.

Mechanism of Action of MT-DADMe-ImmA



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Caption: Simplified mechanism of **MT-DADMe-ImmA** action.

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